

# An In-depth Technical Guide to the Safe Handling of N,N-Dimethylethylamine

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## Compound of Interest

Compound Name: *N,N-dimethylethylamine*

Cat. No.: *B1200065*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **N,N-dimethylethylamine** (DMEA), a versatile yet hazardous tertiary amine. Adherence to these protocols is critical to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**N,N-dimethylethylamine** is a colorless to pale yellow liquid with a strong, ammonia-like or fishy odor.<sup>[1][2]</sup> It is a highly flammable and volatile compound.<sup>[1]</sup> A summary of its key physical and chemical properties is presented below for quick reference.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>11</sub> N <sup>[1]</sup>
Molecular Weight	73.14 g/mol <sup>[1]</sup>
CAS Number	598-56-1 <sup>[3]</sup>
Appearance	Clear, colorless to pale yellow liquid <sup>[1][4]</sup>
Odor	Strong, ammonia-like or fishy <sup>[1][2]</sup>
Boiling Point	36-38 °C <sup>[1][5]</sup>
Melting Point	-140 °C <sup>[1][5]</sup>
Flash Point	-28 °C <sup>[1]</sup>
Density	0.675 g/mL at 25 °C <sup>[1][5]</sup>
Vapor Pressure	8.09 psi at 20 °C <sup>[5]</sup>
Solubility	Miscible with water and soluble in organic solvents <sup>[1]</sup>

## Toxicological Data

**N,N-dimethylethylamine** is harmful if swallowed or inhaled and causes severe skin burns and eye damage.<sup>[3][6]</sup> Inhalation of high concentrations of vapor may lead to symptoms such as headaches, dizziness, nausea, and vomiting.<sup>[3]</sup>

Metric	Value	Species
LD <sub>50</sub> Oral	606 mg/kg	Rat <sup>[6]</sup>
LD <sub>50</sub> Dermal	>200 mg/kg	Rabbit <sup>[6]</sup>
LC <sub>50</sub> Inhalation	2.3 - 15.4 mg/L (1 hour)	Rat <sup>[6]</sup>

## Hazard Identification and Personal Protective Equipment (PPE)

DMEA is classified as a flammable liquid and is corrosive to the skin and eyes.[\[1\]](#) It is also toxic upon inhalation and ingestion.[\[1\]](#) Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

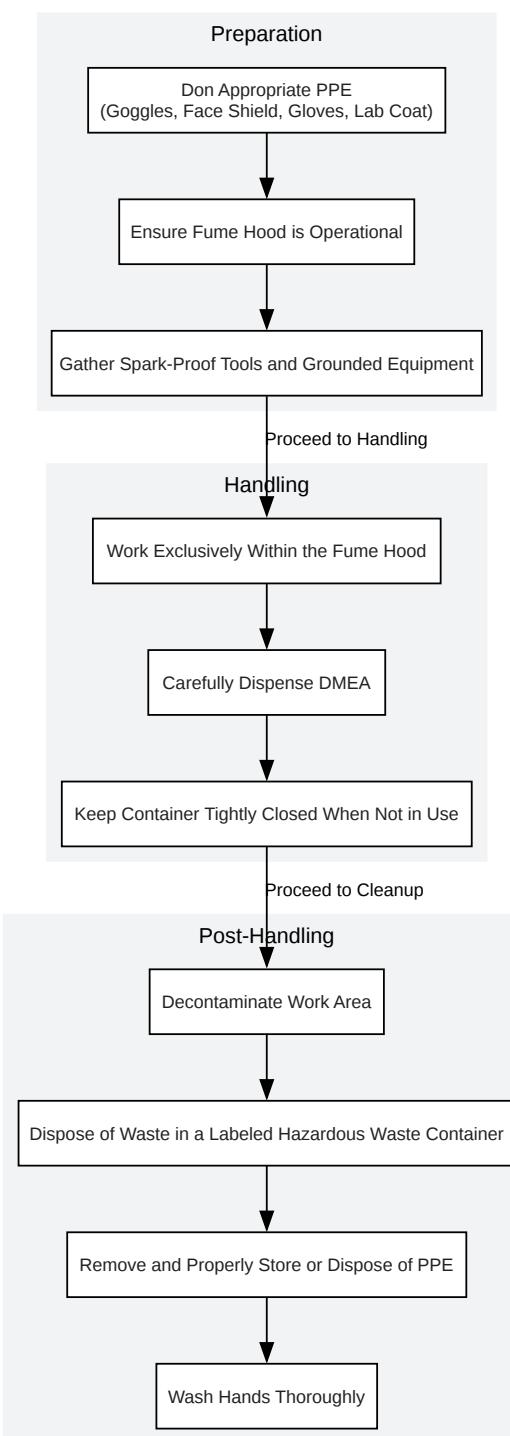
## Recommended Personal Protective Equipment:

- Eye and Face Protection: Chemical splash goggles and a face shield are essential to protect against splashes and vapors.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Hand Protection: Chemical-resistant gloves, such as butyl, neoprene, or nitrile, should be worn.[\[8\]](#)[\[9\]](#) It is crucial to consider the breakthrough time of the glove material for prolonged handling.[\[8\]](#)
- Body Protection: A chemical-resistant lab coat or apron worn over long-sleeved clothing and closed-toe shoes is required to protect the skin from accidental spills.[\[7\]](#)[\[8\]](#)
- Respiratory Protection: All work with DMEA should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[10\]](#) In situations where vapor concentrations are likely to be high or ventilation is inadequate, a NIOSH/MSHA-approved respirator with a suitable cartridge (e.g., type K, green, for ammonia and organic ammonia derivatives) must be used.[\[3\]](#)[\[8\]](#)

## Experimental Protocols: Safe Handling and Storage General Handling Procedures

All operations involving **N,N-dimethylethylamine** must be performed in a well-ventilated chemical fume hood.[\[3\]](#)[\[10\]](#) Use spark-proof tools and explosion-proof equipment.[\[7\]](#)[\[11\]](#) Ground and bond containers when transferring the material to prevent static discharge.[\[3\]](#)[\[7\]](#) Avoid contact with skin, eyes, and clothing.[\[7\]](#) Do not breathe vapors or mist.[\[3\]](#)

## General Handling Workflow for N,N-Dimethylethylamine

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## General Handling Workflow

## Storage

Store **N,N-dimethylethylamine** in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[7][11] Keep the container tightly closed.[7] Store in a designated flammables area.[7] It is incompatible with strong oxidizing agents, acids, acid chlorides, carbon dioxide, and acid anhydrides.[7]

## Emergency Procedures

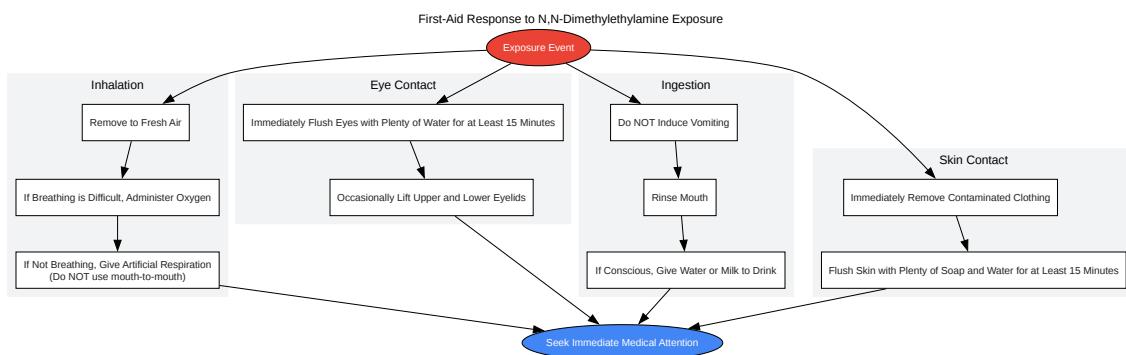
In the event of an emergency, it is crucial to follow the established protocols to minimize harm.

## Spills and Leaks

For any spill, immediately evacuate the area and remove all sources of ignition.[3] Ventilate the area.[10] For small spills, absorb the material with an inert absorbent such as sand, earth, or vermiculite and place it in a suitable, labeled container for disposal.[3][11] For large spills, dike the area to contain the spill and prevent it from entering drains or waterways.[11]

## First-Aid Measures

The following diagram outlines the immediate first-aid steps to be taken upon exposure to **N,N-dimethylethylamine**.



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### First-Aid Response Workflow

- Inhalation: Remove the victim to fresh air immediately.<sup>[7]</sup> If breathing is difficult, give oxygen.<sup>[7]</sup> If breathing has ceased, apply artificial respiration using a suitable mechanical device.<sup>[7]</sup> Do not use mouth-to-mouth resuscitation.<sup>[7]</sup> Seek immediate medical attention.<sup>[7]</sup>
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.<sup>[7]</sup> Seek immediate medical attention.<sup>[7]</sup>
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[7]</sup> Seek immediate medical attention.<sup>[7]</sup>

- Ingestion: Do NOT induce vomiting.[\[3\]](#) If the victim is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[\[12\]](#) Never give anything by mouth to an unconscious person.[\[12\]](#) Seek immediate medical attention.[\[7\]](#)

## Fire-Fighting Measures

**N,N-dimethylethylamine** is highly flammable.[\[1\]](#) In case of a fire, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish.[\[7\]](#) Water may be ineffective in extinguishing the fire but can be used to cool fire-exposed containers.[\[7\]](#) Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

## Disposal Considerations

Dispose of **N,N-dimethylethylamine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[3\]](#) Do not dispose of it down the drain.[\[3\]](#) Waste should be handled by a licensed professional waste disposal service.

This technical guide is intended to provide comprehensive safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) for **N,N-dimethylethylamine** before use.

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## References

- 1. [grokipedia.com](#) [grokipedia.com]
- 2. [Dimethylethylamine | C4H11N | CID 11723 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 3. [fishersci.com](#) [fishersci.com]
- 4. [N,N-Dimethylethylamine - Hazardous Agents | Haz-Map](#) [haz-map.com]
- 5. [N,N-ジメチルエチルアミン ≥99% | Sigma-Aldrich](#) [sigmaaldrich.com]
- 6. [assets.thermofisher.com](#) [assets.thermofisher.com]

- 7. N,N-Dimethylethylamine(598-56-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. chemos.de [chemos.de]
- 11. spectrumchemical.com [spectrumchemical.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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